

# Application of Phaseoloidin in Natural Product Research: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Phaseoloidin is a naturally occurring homogentisic acid glucoside found in various plant species, including but not limited to Entada phaseoloides and Nicotiana attenuata.[1] Emerging research has highlighted its potential therapeutic applications, stemming from its diverse biological activities. This document provides an overview of the known applications of phaseoloidin in natural product research, complete with quantitative data where available, detailed experimental protocols for key bioassays, and visualizations of relevant biological pathways and workflows. These resources are intended to guide researchers in exploring the multifaceted potential of phaseoloidin.

### **Physicochemical Properties**



Property	Value	Source
Molecular Formula	C14H18O9	PubChem
Molecular Weight	330.29 g/mol	PubChem
IUPAC Name	2-[5-hydroxy-2- [(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2- yl]oxyphenyl]acetic acid	PubChem
CAS Number	118555-82-1	PubChem

## **Anti-Fibrotic Activity**

**Phaseoloidin** has demonstrated significant anti-fibrotic effects, primarily through the activation of the AMP-activated protein kinase (AMPK) signaling pathway, which leads to the induction of autophagy and subsequent degradation of excess collagen.[2][3]

**Quantitative Data: Inhibition of Collagen Deposition** 

Cell Line	Treatment	Concentration	Outcome	Reference
Primary Mouse Lung Fibroblasts	Phaseoloidin	10 μΜ	Significant reduction in Collagen I deposition	[2]
Primary Mouse Lung Fibroblasts	Phaseoloidin	30 μΜ	Further significant reduction in Collagen I deposition	[2]
Primary Mouse Lung Fibroblasts	Phaseoloidin	100 μΜ	Strong reduction in Collagen I deposition	[2]

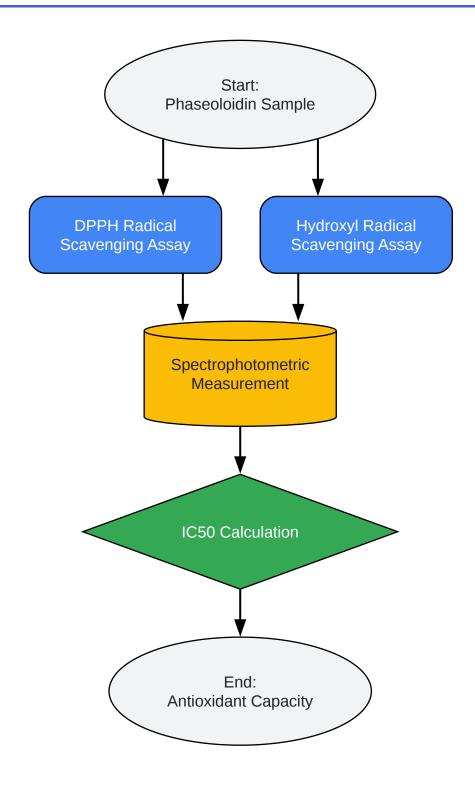


## Signaling Pathway: Phaseoloidin-Induced Anti-Fibrotic Mechanism

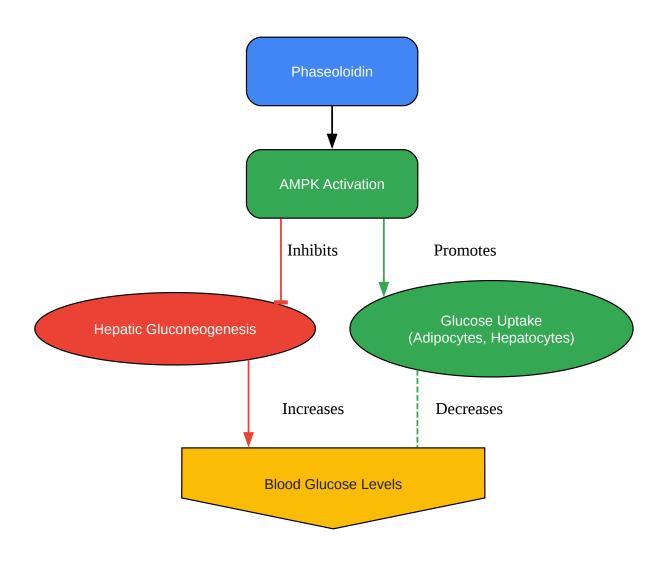












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